

alternative synthetic routes to 3,6-Dibromopyrazine-2-carboxylic acid

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Compound of Interest

Compound Name: 3,6-Dibromopyrazine-2-carboxylic acid

Cat. No.: B1456119

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Frequently Asked Questions (FAQs) on Synthetic Strategies

Q1: What are the primary synthetic routes to 3,6-Dibromopyrazine-2-carboxylic acid?

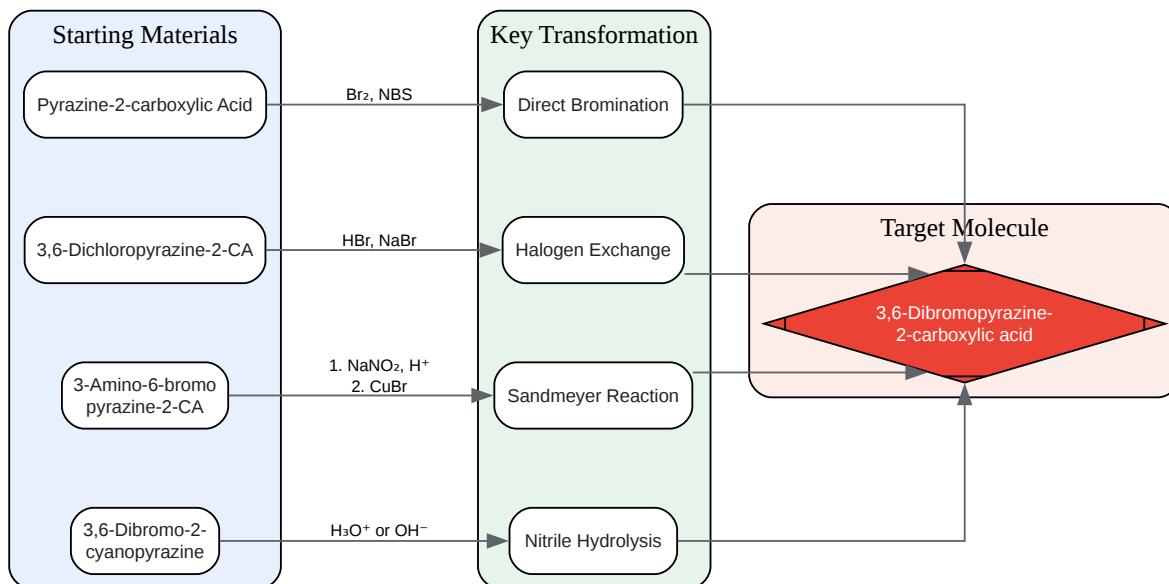
There are several viable pathways to synthesize **3,6-Dibromopyrazine-2-carboxylic acid**. The optimal choice depends on the availability of starting materials, scalability, and desired purity. The three most common strategies are:

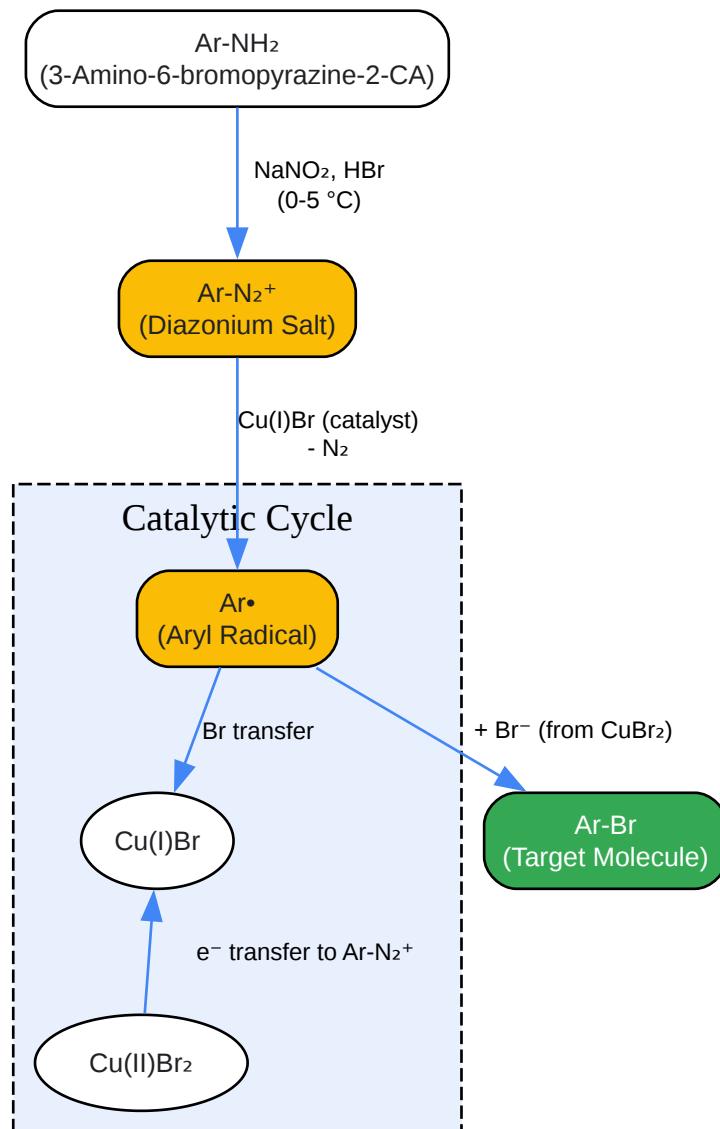
- Direct Bromination of Pyrazine-2-carboxylic Acid: This is a conceptually straightforward approach involving the direct electrophilic bromination of the pyrazine ring. However, controlling the regioselectivity and preventing over-bromination can be challenging.[\[2\]](#)
- Halogen Exchange from Dichloro Precursors: This route starts with the more readily available 3,6-Dichloropyrazine-2-carboxylic acid and involves a substitution reaction to replace the chlorine atoms with bromine.
- Sandmeyer Reaction from an Amino Precursor: This classic transformation involves the diazotization of an aminopyrazine derivative, such as 3-Amino-6-bromopyrazine-2-carboxylic acid, followed by a copper(I) bromide-mediated substitution to install the second bromine

atom.[3][4] This method is particularly useful for achieving specific substitution patterns that are difficult to obtain through direct halogenation.[5][6]

- Synthesis from a Nitrile Intermediate: This involves the synthesis of 3,6-dibromo-2-cyanopyrazine, followed by hydrolysis to the carboxylic acid. This can be an effective route if the nitrile intermediate is accessible.[7][8]

Diagram 1: Overview of Synthetic Pathways





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